

# In-Depth Technical Guide: 4-(4-Nitrobenzyl)morpholine

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## Compound of Interest

Compound Name: 4-(4-Nitrobenzyl)morpholine

Cat. No.: B1269181

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(4-Nitrobenzyl)morpholine**, a key intermediate in organic synthesis with significant potential in the development of pharmaceuticals and agrochemicals. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis and analysis, and illustrates its role as a versatile building block for more complex molecules.

## Core Physicochemical Data

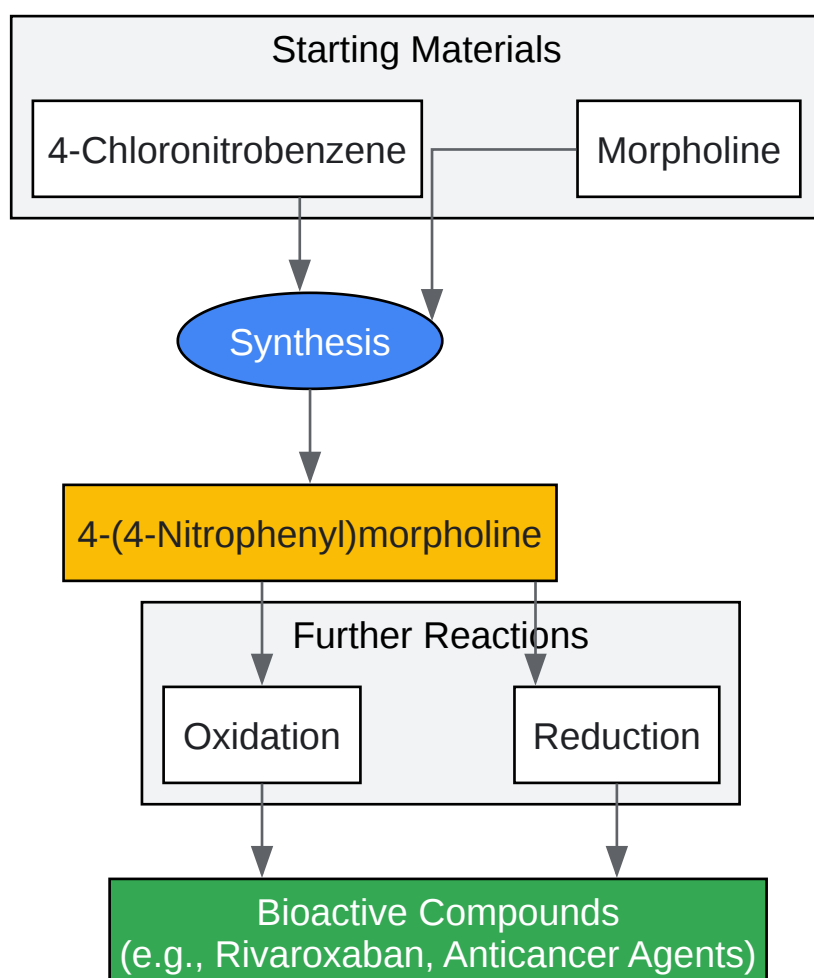
The essential quantitative data for **4-(4-Nitrobenzyl)morpholine** and its closely related analogue, 4-(4-Nitrophenyl)morpholine, are summarized below. This allows for a clear comparison of their fundamental properties.

Property	4-(4-Nitrobenzyl)morpholine	4-(4-Nitrophenyl)morpholine
Molecular Weight	222.24 g/mol [1]	208.22 g/mol [2]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> O <sub>3</sub> [1]	C <sub>10</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub> [2]
Melting Point	79.6-80°C	151 - 155 °C
Boiling Point	349.4°C	Not specified
CAS Number	6425-46-3	10389-51-2

## Role in Synthetic Chemistry

**4-(4-Nitrobenzyl)morpholine** and its derivatives are valuable intermediates, particularly in the synthesis of bioactive compounds. The presence of the morpholine ring and the nitrobenzyl group allows for further functionalization, making it a crucial component in the construction of complex molecular architectures. Derivatives of **4-(4-nitrobenzyl)morpholine** have been investigated for their potential anticancer activity.[1] The related compound, 4-(4-nitrophenyl)morpholine, is a key intermediate in the synthesis of the anticoagulant drug Rivaroxaban.[3]

The general workflow for the utilization of these compounds in synthetic chemistry is depicted below.



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Synthetic utility of 4-(4-nitrophenyl)morpholine.

## Experimental Protocols

### Synthesis of 4-(4-Nitrophenyl)morpholine

A common and efficient method for the synthesis of 4-(4-nitrophenyl)morpholine is through the condensation of 4-chloronitrobenzene with morpholine.<sup>[3]</sup>

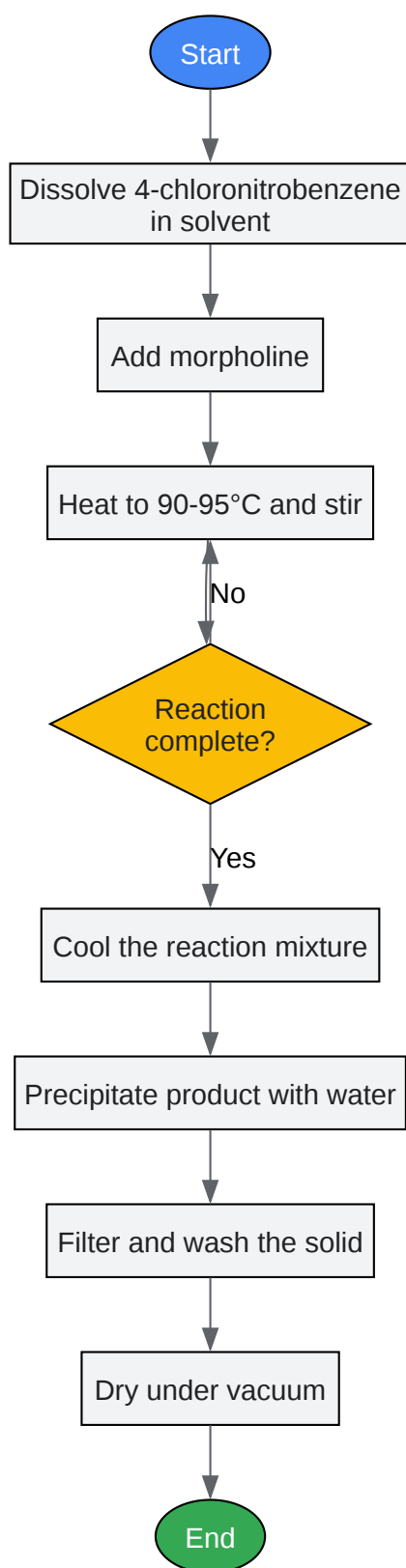
Materials:

- 4-chloronitrobenzene
- Morpholine
- Solvent (e.g., Dimethylformamide)
- Base (optional, depending on the specific protocol)

Procedure:

- In a reaction vessel, dissolve 4-chloronitrobenzene in a suitable solvent such as dimethylformamide.
- Add morpholine to the solution. An excess of morpholine can be used to act as both a reactant and a base.
- Heat the reaction mixture to a temperature between 90-95°C.
- Maintain the temperature and stir the mixture for several hours until the reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture and precipitate the product by adding water.
- Filter the solid product, wash it with water, and dry it under a vacuum to obtain 4-(4-nitrophenyl)morpholine.

The synthesis workflow can be visualized as follows:



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## References

- 1. 4-(4-Nitrobenzyl)morpholine - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. 4-(4-Nitrophenyl)morpholine - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
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